

Technical Support Center: Use of Solvent Yellow 83 in Research Applications

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

Cat. No.: B1172513

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Based on available data, "**Solvent Yellow 83**" is a name associated with two distinct chemical entities, a solvent dye and a pigment, each with different properties and applications. This guide addresses both to clarify their potential, though currently undocumented, use in improving signal-to-noise ratio in research settings. The primary documented applications for these substances are in industrial settings as colorants.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is the difference between **Solvent Yellow 83** and Pigment Yellow 83?

A1: While both are yellow colorants, they have different chemical structures and solubility properties.

- **Solvent Yellow 83** is a metal complex dye soluble in various organic solvents.[1][2][3]
- Pigment Yellow 83 is a diarylide pigment that is generally insoluble in water and most common solvents.[4][5][6] It is crucial to verify the CAS number of your compound to ensure you are using the intended substance for your application.

Q2: Are there documented uses of **Solvent Yellow 83** or Pigment Yellow 83 for improving signal-to-noise ratio in biological or chemical assays?

A2: Currently, there is no direct scientific literature documenting the use of either **Solvent Yellow 83** or Pigment Yellow 83 for the explicit purpose of improving signal-to-noise ratios in research assays. Their primary established use is as a colorant in industrial products like inks, paints, and plastics.^{[2][7][8][9]}

Q3: Does Pigment Yellow 83 have fluorescent properties?

A3: Yes, Pigment Yellow 83 is known to exhibit fluorescence.^[4] This property is attributed to its conjugated double bond system, which allows the molecule to absorb and emit light.^[4] This inherent fluorescence is a key characteristic that could theoretically be explored for signal enhancement applications.

Q4: What are the known solubility characteristics of these compounds?

A4:

- **Solvent Yellow 83** is soluble in solvents such as Butyl Cellosolve, Acetone, Methyl Ethyl Ketone, and Diacetone Alcohol.^{[1][2]}
- Pigment Yellow 83 is largely insoluble in water and has limited solubility in DMSO.^{[4][5][10]} It shows good resistance to various solvents, acids, and alkalis.^{[4][6]}

Q5: What are the stability properties of Pigment Yellow 83?

A5: Pigment Yellow 83 is noted for its excellent light fastness and heat resistance, being stable up to approximately 200°C.^{[4][11]} It also possesses good resistance to acids and alkalis.^{[4][11]}

Section 2: Troubleshooting Guide

This troubleshooting guide is based on general principles of fluorescence and dye chemistry, as specific protocols for **Solvent Yellow 83** in signal enhancement are not established.

Problem	Potential Cause	Suggested Solution
High Background Signal / Low Signal-to-Noise Ratio	1. Excessive concentration of the dye. 2. Non-specific binding to surfaces or other molecules. 3. Inadequate washing steps. 4. Autofluorescence from sample components.	1. Titrate the dye to determine the optimal concentration. 2. Include blocking agents in your protocol. 3. Increase the number and duration of washing steps. 4. Use appropriate spectral unmixing or control samples to subtract background fluorescence.
No or Weak Signal	1. Incorrect excitation or emission wavelengths used. 2. Degradation of the dye due to improper storage or handling. 3. Quenching of fluorescence by other components in the sample. 4. Low concentration of the target molecule.	1. Consult the technical data sheet for the dye's spectral properties and optimize instrument settings. 2. Store the dye protected from light and at the recommended temperature. ^{[5][10]} 3. Identify and remove potential quenching agents from the buffer or sample. 4. Increase the concentration of the target molecule if possible.
Precipitation of the Dye	1. Exceeding the solubility limit of the dye in the chosen solvent. 2. Incompatibility of the dye with the buffer system.	1. Ensure the dye concentration is within its solubility range for the specific solvent. For Pigment Yellow 83, which has low solubility, consider creating a stock solution in a suitable organic solvent before diluting it in the aqueous buffer. 2. Test the dye's compatibility with different buffer components and pH levels.

Section 3: Hypothetical Experimental Workflow

The following is a hypothetical workflow for evaluating the potential of Pigment Yellow 83 to enhance a fluorescent signal. This protocol is illustrative and would require significant optimization.

Hypothetical workflow for evaluating Pigment Yellow 83.

Section 4: Key Physicochemical Properties

The following tables summarize the known properties of Pigment Yellow 83. Data for **Solvent Yellow 83** is less consistently available.

Table 1: General Properties of Pigment Yellow 83

Property	Value
Chemical Class	Diarylide Pigment[4]
CAS Number	5567-15-7[5][11]
Molecular Formula	C ₃₆ H ₃₂ Cl ₄ N ₆ O ₈ [5]
Appearance	Yellow Powder[4][11]

Table 2: Resistance and Fastness of Pigment Yellow 83 (Scale 1-8, where higher is better)

Property	Rating
Light Fastness	6-8[4][6]
Heat Resistance	Stable up to 200°C[4][11]
Acid Resistance	5[6][11]
Alkali Resistance	5[6][11]
Water Resistance	5[6][11]
Solvent Resistance	Good[4][6]

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